

# Application Notes and Protocols: Ethyl 3,4-dimethylpent-2-enoate in Fragrance Research

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## Compound of Interest

Compound Name: Ethyl 3,4-dimethylpent-2-enoate

Cat. No.: B2990617

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These application notes provide a detailed overview of **Ethyl 3,4-dimethylpent-2-enoate**, a fragrance ingredient with potential applications in fine perfumery and consumer products. This document summarizes its physicochemical properties, provides a detailed synthesis protocol, and outlines the general mechanism of olfactory perception.

## Chemical Identity and Properties

**Ethyl 3,4-dimethylpent-2-enoate** is an unsaturated ester with the molecular formula  $C_9H_{16}O_2$ . It exists as two geometric isomers, (E) and (Z), which may exhibit different sensory properties.

[\[1\]](#)[\[2\]](#)

Table 1: Chemical Identifiers for **Ethyl 3,4-dimethylpent-2-enoate**

Identifier	(E)-isomer	(Z)-isomer
IUPAC Name	ethyl (2E)-3,4-dimethylpent-2-enoate[2]	ethyl (2Z)-3,4-dimethylpent-2-enoate
CAS Number	21016-44-4[2]	21016-45-5[1]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub> [1][2]	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub> [1][2]
Molecular Weight	156.22 g/mol [2]	156.22 g/mol [1]
InChIKey	UQNNNILWTLUCUDU-SOFGYWHQSA-N[2]	UQNNNILWTLUCUDU-UHFFFAOYSA-N[1]

Table 2: Computed Physicochemical Properties of Ethyl (E)-3,4-dimethylpent-2-enoate

Property	Value	Source
XLogP3	2.7	PubChem[2]
Topological Polar Surface Area	26.3 Å <sup>2</sup>	PubChem[2]
Refractive Index	n/a	
Boiling Point	n/a	
Vapor Pressure	n/a	
Density	n/a	

Note: Experimental data for refractive index, boiling point, vapor pressure, and density are not readily available in the public domain. The values for XLogP3 and Topological Polar Surface Area are computed estimates.

## Fragrance Profile and Application

Direct sensory data for **Ethyl 3,4-dimethylpent-2-enoate** is limited. However, information on a closely related isomer, (E)-2,4-dimethyl-2-pentenoic acid ethyl ester, suggests a complex and desirable fragrance profile. This related compound is described as having a strong, fruity character with a fresh nuance. The isomers are noted for a chamomile-like top note.[3]

Based on this related compound, **Ethyl 3,4-dimethylpent-2-enoate** is anticipated to be a valuable modifier in a variety of fragrance compositions, particularly those aiming for natural, fruity, and fresh accords. It may find application in:

- Fine Fragrances: To add complexity and a unique fruity signature.
- Personal Care Products: To enhance the freshness of shampoos, soaps, and lotions.
- Household Products: To impart a clean and pleasant scent to air fresheners and cleaning agents.

Table 3: Potential Fragrance Applications and Usage Levels (based on related compounds)

Application	Recommended Concentration (% w/w)	Olfactory Effect
Fine Fragrance	0.1 - 2.0	Enhancement of fruity and fresh notes
Personal Care	0.05 - 1.0	Brightening and adding a natural feel
Air Care	0.1 - 1.5	Providing a pleasant and fresh ambiance

Disclaimer: The fragrance profile and usage levels are extrapolated from data on a related isomer and should be used as a guideline for initial research and development. Sensory evaluation of **Ethyl 3,4-dimethylpent-2-enoate** is recommended to determine its specific characteristics.

## Experimental Protocols

### Synthesis of Ethyl 3,4-dimethyl-2-pentenoate

This protocol describes the synthesis of Ethyl 3,4-dimethyl-2-pentenoate via a Wittig-Horner reaction.

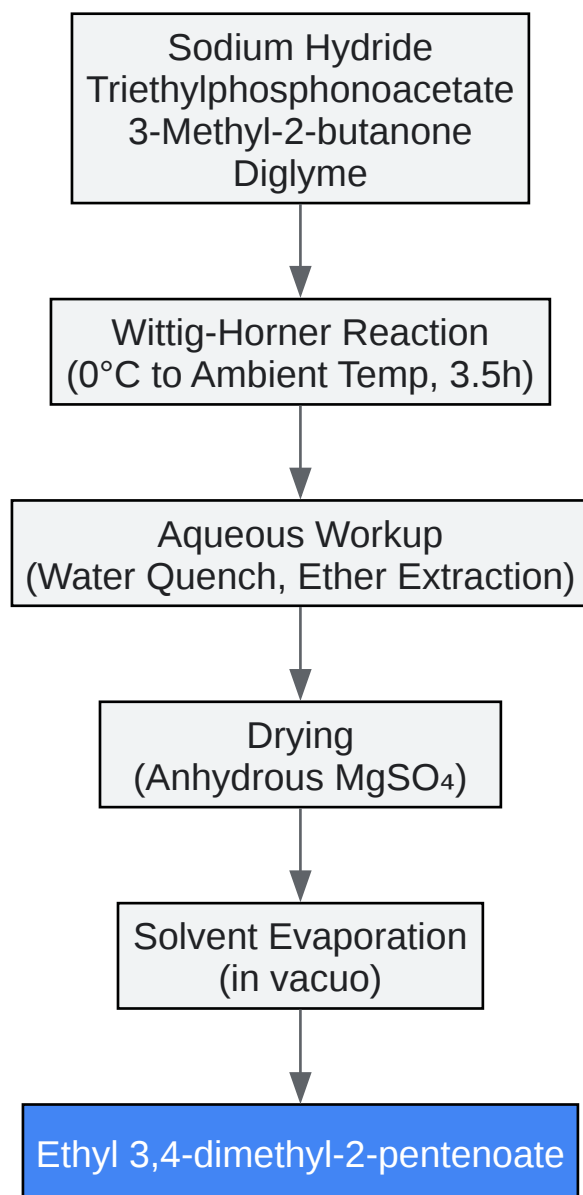
Materials:

- Sodium hydride (NaH)
- Diglyme
- Triethylphosphonoacetate
- 3-Methyl-2-butanone
- Ether
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Water

Procedure:

- A suspension of sodium hydride (2.6 g) in diglyme (10 mL) is prepared in a flask under a nitrogen atmosphere and cooled in an ice bath to approximately  $0^\circ\text{C}$ .
- Triethylphosphonoacetate (24 g, 107 mmol) is added dropwise to the cooled suspension.
- The mixture is stirred for 30 minutes at  $0^\circ\text{C}$ .
- 3-Methyl-2-butanone (4.3 g, 50 mmol) is then added dropwise to the reaction mixture.
- The mixture is stirred at ambient temperature for three hours.
- After the reaction is complete, the mixture is cooled and then cautiously diluted with a large excess of water.
- The aqueous mixture is extracted with ether.
- The ethereal extract is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated in vacuo to yield Ethyl 3,4-dimethyl-2-pentenoate.

Figure 1: Synthesis Workflow of Ethyl 3,4-dimethyl-2-pentenoate



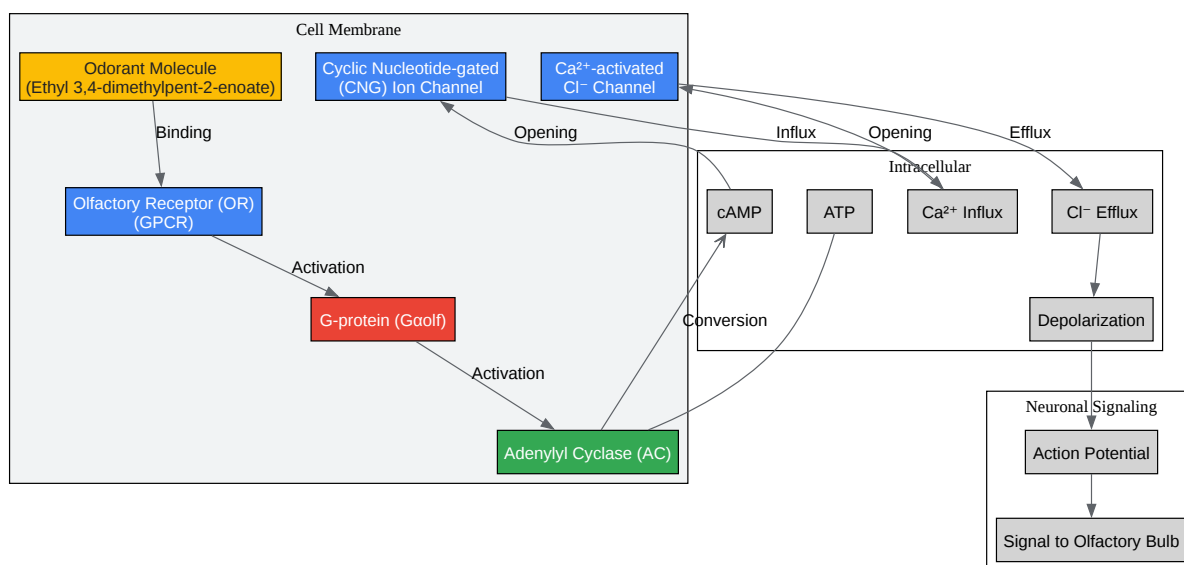
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Caption: A flowchart of the synthesis of Ethyl 3,4-dimethyl-2-pentenoate.

## Mechanism of Olfactory Perception

The perception of fragrance molecules like **Ethyl 3,4-dimethylpent-2-enoate** is initiated by their interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons (OSNs) in the nasal cavity. This interaction triggers a signal transduction cascade that ultimately leads to the perception of smell in the brain.

Figure 2: General Olfactory Signaling Pathway



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Caption: A diagram of the general olfactory signal transduction cascade.

The binding of an odorant to its specific OR activates a G-protein (G $\alpha$ olf), which in turn stimulates adenylyl cyclase to produce cyclic AMP (cAMP). The increased intracellular concentration of cAMP opens cyclic nucleotide-gated ion channels, leading to an influx of

cations (primarily  $\text{Ca}^{2+}$ ). This influx of calcium ions then opens  $\text{Ca}^{2+}$ -activated chloride channels, resulting in an efflux of  $\text{Cl}^-$  ions and depolarization of the neuron. If the depolarization reaches a certain threshold, it generates an action potential that travels along the axon of the OSN to the olfactory bulb in the brain, where the signal is further processed, leading to the perception of a specific scent.

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## References

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- 3. (E)-2,4-dimethyl-2-pentenoic acid, 3876-52-6 [thegoodscentscompany.com]
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